

Pseudolaric Acid C2: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: *pseudolaric acid C2*

Cat. No.: B3029899

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Introduction

Pseudolaric acid C2 is a diterpenoid natural product that has garnered interest within the scientific community for its potential therapeutic applications. As a metabolite of the more extensively studied Pseudolaric acid B, it shares a common origin from the root bark of the golden larch tree, *Pseudolarix kaempferi*. While research specifically focused on **Pseudolaric acid C2** is still emerging, its structural relationship to Pseudolaric acid B suggests a potential for similar biological activities, including antifungal, antimicrobial, and antitumor properties. This technical guide provides a comprehensive overview of **Pseudolaric acid C2**, drawing upon available data and leveraging insights from its parent compound to illuminate its potential mechanisms of action and experimental considerations.

Core Physicochemical Data

A foundational aspect of any drug development program is the precise characterization of the molecule of interest. The following table summarizes the key identifiers and molecular properties of **Pseudolaric acid C2**.

| Property | Value | Reference |
|-------------------|--|--------------|
| CAS Number | 82508-35-8 | [1][2][3][4] |
| Molecular Formula | C ₂₂ H ₂₆ O ₈ | [2][3] |
| Molecular Weight | 418.44 g/mol | [1][4][5] |

Biological Activity and Mechanism of Action

Pseudolaric acid C2 is understood to exert its biological effects primarily through the disruption of microtubule polymerization.[1] This mechanism is shared with its precursor, Pseudolaric acid B, and is a well-established target for anticancer therapies. By interfering with the dynamic assembly and disassembly of microtubules, **Pseudolaric acid C2** can impede critical cellular processes such as mitosis, leading to cell cycle arrest and apoptosis.[1]

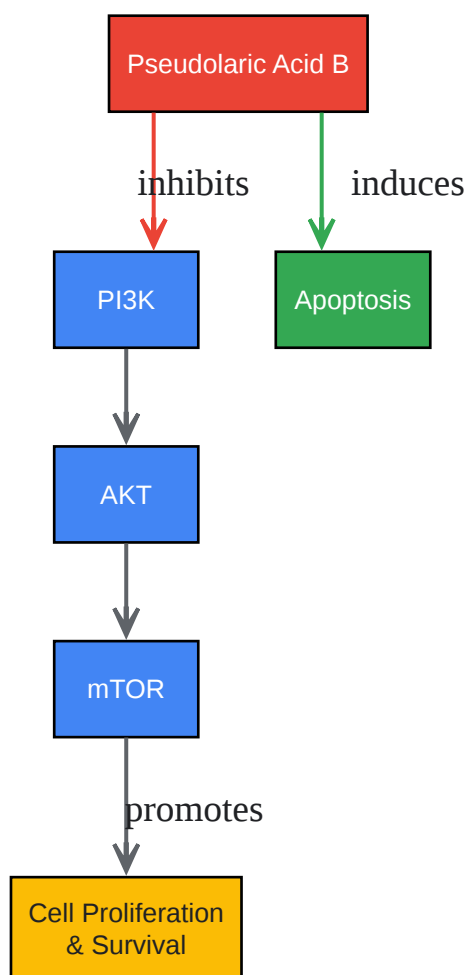
Due to the limited specific research on **Pseudolaric acid C2**, the following sections will detail the established signaling pathways and experimental protocols for Pseudolaric acid B, which is considered a relevant proxy for understanding the potential biological landscape of its metabolite.

Signaling Pathways Implicated in Pseudolaric Acid B Activity

Research into Pseudolaric acid B has revealed its interaction with several key signaling pathways crucial in cancer cell proliferation and survival.

PI3K/AKT/mTOR Pathway

The PI3K/AKT/mTOR pathway is a central regulator of cell growth, proliferation, and survival. Pseudolaric acid B has been shown to inhibit this pathway, leading to decreased phosphorylation of key downstream effectors and ultimately promoting apoptosis in cancer cells.

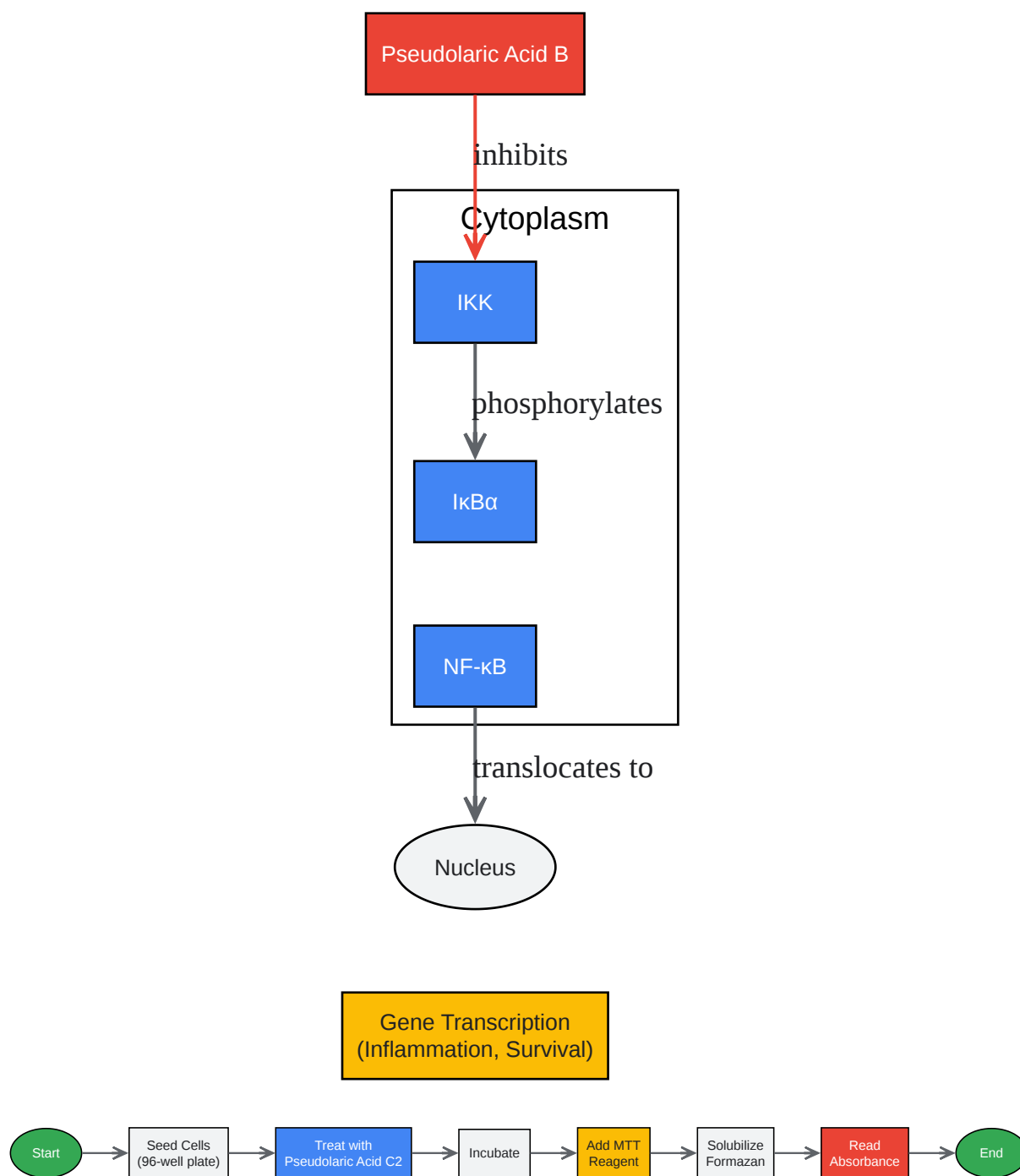


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Caption: Inhibition of the PI3K/AKT/mTOR pathway by Pseudolaric Acid B.

NF- κ B Signaling Pathway

The NF- κ B pathway plays a critical role in inflammation and cell survival. Pseudolaric acid B has been demonstrated to suppress the activation of NF- κ B, thereby reducing the expression of pro-inflammatory and anti-apoptotic genes.



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